

# Application Notes and Protocols for (R)-UT-155 Stock Solution Preparation

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: (R)-UT-155

Cat. No.: B10800621

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **(R)-UT-155**, a selective androgen receptor degrader (SARD). The information is intended to ensure the accurate and effective use of this compound in pre-clinical research and drug development settings.

## Data Presentation

### Table 1: Properties and Solubility of (R)-UT-155

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>15</sub> F <sub>4</sub> N <sub>3</sub> O <sub>2</sub>	[1]
Molecular Weight	405.35 g/mol	[1]
CAS Number	2031161-54-1	[1]
Appearance	Solid powder	[1]
Solubility in DMSO	100 mg/mL (246.70 mM) (ultrasonication recommended)	[2]
Solubility in Water	< 0.1 mg/mL (insoluble)	[3]
Purity	>98%	[1]

## Table 2: Recommended Storage Conditions for (R)-UT-155

Form	Storage Temperature	Shelf Life	Source
Powder	-20°C	3 years	[2]
4°C	2 years	[2]	
Stock Solution (in DMSO)	-80°C	6 months	[2][4]
-20°C	1 month	[2][4]	

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM (R)-UT-155 Stock Solution in DMSO

Materials:

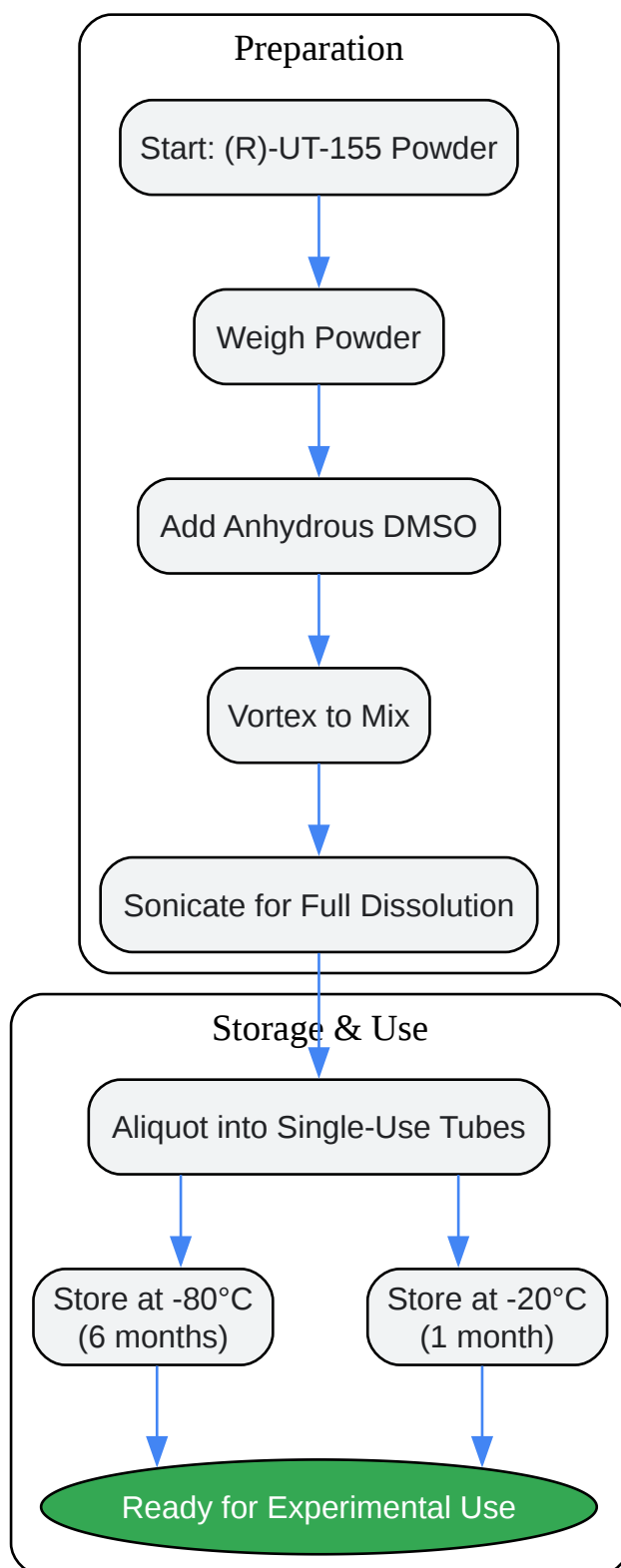
- (R)-UT-155 powder
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened[2][5]

- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath

#### Procedure:

- **Equilibration:** Allow the vial of **(R)-UT-155** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **(R)-UT-155** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.05 mg of **(R)-UT-155**.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed powder. To continue the example, add 1 mL of DMSO to the 4.05 mg of **(R)-UT-155**.
- **Mixing:** Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Sonication:** Place the vial in an ultrasonic bath for 10-15 minutes to ensure complete dissolution, as recommended.<sup>[3]</sup> Visually inspect the solution to confirm that no particulates are present.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.<sup>[2]</sup>  
<sup>[4]</sup>
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).<sup>[2]</sup><sup>[4]</sup>

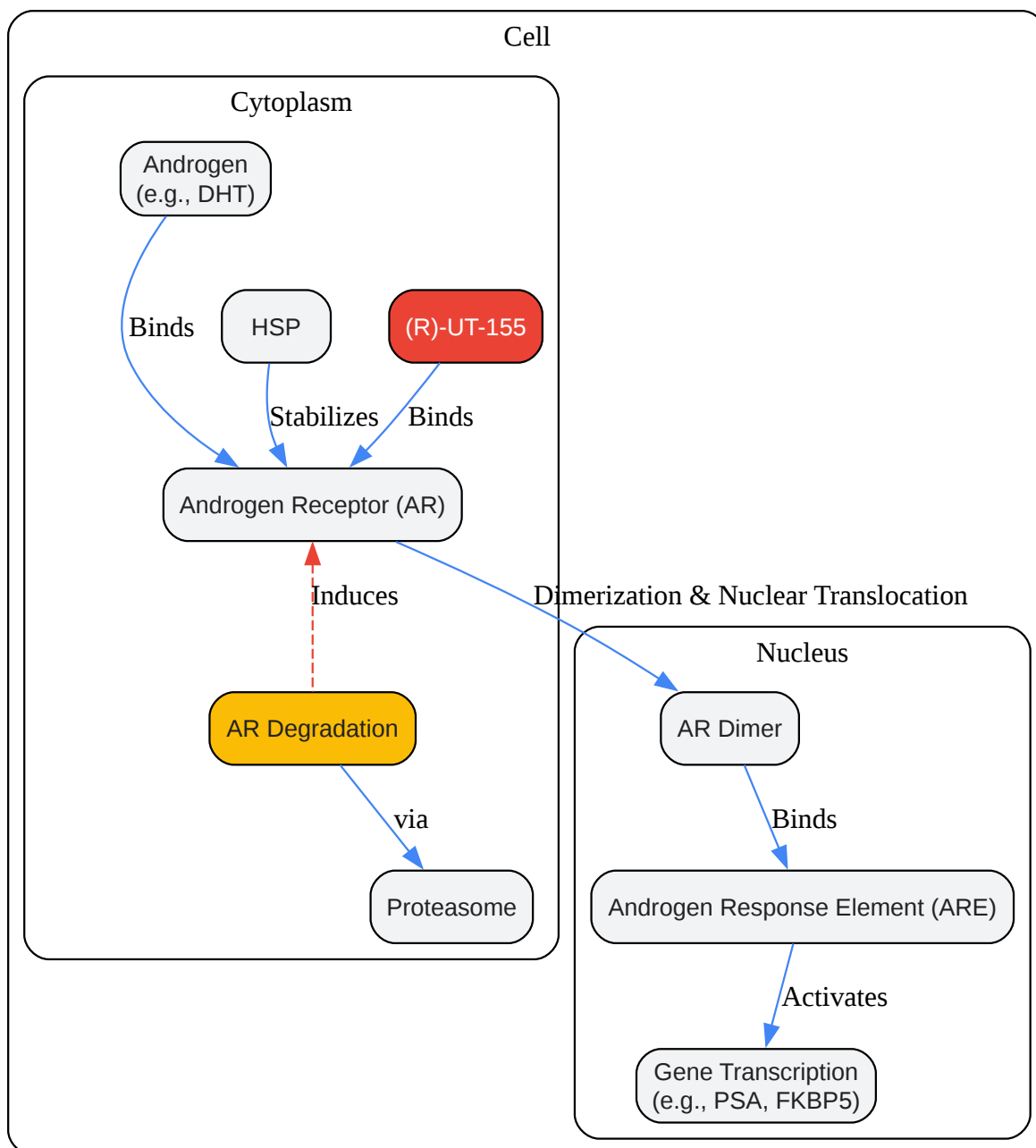
## Visualizations



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Caption: Workflow for preparing **(R)-UT-155** stock solution.

**(R)-UT-155** is a selective androgen receptor (AR) degrader (SARD).[1][2] It functions by binding to the androgen receptor, which leads to the degradation of both wild-type and splice variant isoforms of the AR.[6] This mechanism is particularly relevant in the context of castration-resistant prostate cancer, where AR signaling remains a key driver of tumor growth.



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Caption: Mechanism of action of **(R)-UT-155** on the Androgen Receptor signaling pathway.

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